

An In-depth Technical Guide to the Chemical Structure of Majantol

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Compound of Interest

Compound Name: Majantol

Cat. No.: B026346

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Majantol®, a synthetic fragrance ingredient, is prized in the cosmetic and perfume industries for its fresh, floral scent reminiscent of lily of the valley.[1][2][3] This guide provides a detailed overview of its chemical structure and properties for researchers, scientists, and professionals in drug development and materials science.

Chemical Identity and Nomenclature

Majantol is systematically known as 2,2-dimethyl-3-(3-methylphenyl)propan-1-ol.[2][4][5][6] It is also referred to by several synonyms, including $\beta,\beta,3$ -Trimethylbenzenepropanol and 2,2-Dimethyl-3-(3-tolyl)propan-1-ol.[5][7] The compound is registered under the CAS Number 103694-68-4.[1][3][4][5][7][8][9]

The molecular formula of **Majantol** is $C_{12}H_{18}O$, and it has a molecular weight of approximately 178.27 g/mol.[4][5][7][9]

Identifier	Value
IUPAC Name	2,2-dimethyl-3-(3-methylphenyl)propan-1-ol[2][4][5][6]
CAS Number	103694-68-4[1][3][4][5][7][8][9]
Molecular Formula	C ₁₂ H ₁₈ O[3][4][5][7][9]
Molecular Weight	178.27 g/mol [4][5][7][9]
Canonical SMILES	<chem>OCC(C)(C)CC1=CC=CC(C)=C1</chem> [7]
InChI	InChI=1S/C12H18O/c1-10-5-4-6-11(7-10)8-12(2,3)9-13/h4-7,13H,8-9H2,1-3H3[6][7]
Synonyms	Benzenepropanol, β,β,3-trimethyl-; 2,2-Dimethyl-3-(3-tolyl)propan-1-ol; Lilivol[5][7][8]

Physicochemical Properties

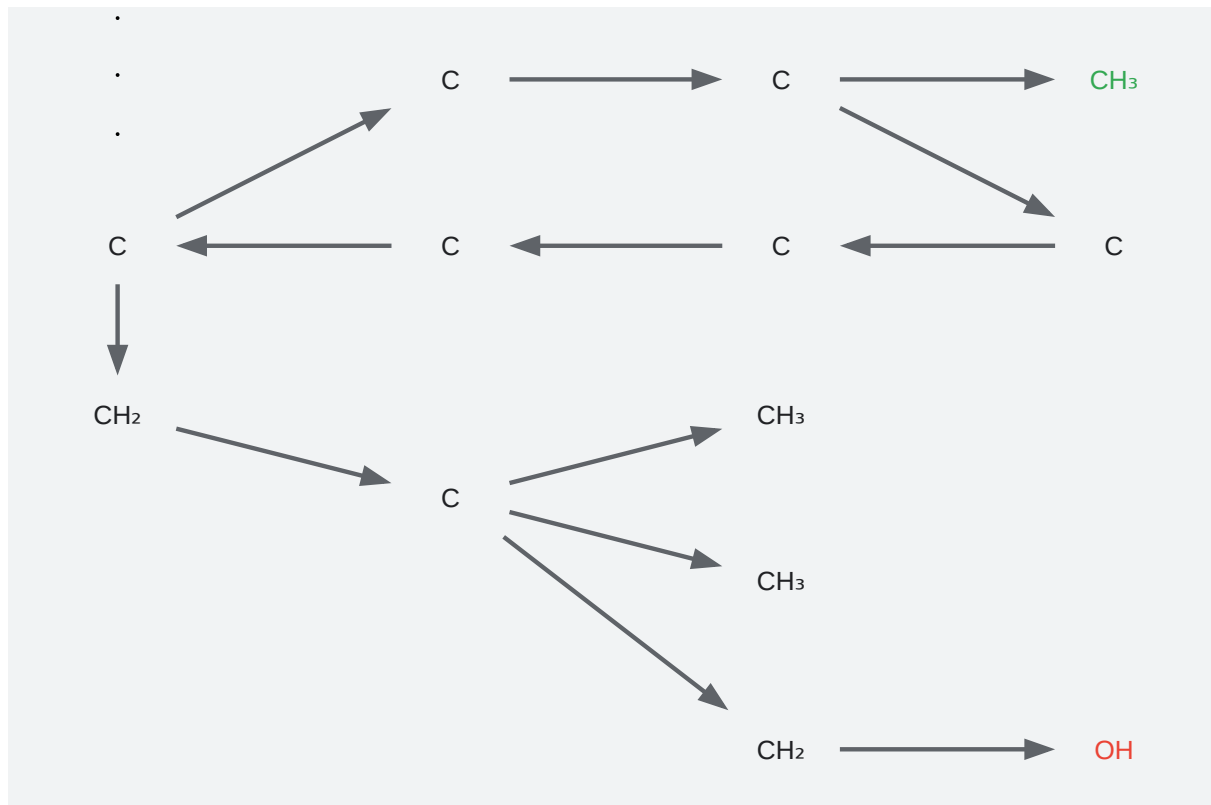
Majantol is a colorless substance that can exist as a liquid or a solid, with a melting point of 24°C.[3][5][9] Its boiling point is reported to be in the range of 277°C to 290°C.[1][5][10][11] The compound has limited solubility in water.[11]

Property	Value
Physical State	Colorless liquid to solid[3][5]
Boiling Point	277 - 290 °C[1][5][10][11]
Melting Point	24 °C[9]
Flash Point	~93 °C[3][10]
Specific Gravity	0.9430 - 0.9855 @ 25°C[3][8]
Refractive Index	1.516 - 1.520 @ 20°C[3][5]
Vapor Pressure	0.002 mmHg @ 25°C[1]
Water Solubility	265.8 mg/L @ 25°C[11]
Log P	3.38[9]
Purity (GC)	≥ 98%[3][5]

Molecular Structure

The chemical structure of **Majantol** features a propanol backbone substituted with two methyl groups at the second carbon (C2) and a 3-methylphenyl (m-tolyl) group at the third carbon (C3). The primary alcohol group (-OH) is located at the first carbon (C1). This structure contributes to its characteristic floral scent and its properties as a fragrance ingredient.

Below is a two-dimensional representation of the **Majantol** molecule.



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2D Chemical Structure of Majantol

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